

A Comprehensive Technical Guide to the Physicochemical Properties of Crystalline Dicumyl Peroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicumyl peroxide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of crystalline **dicumyl peroxide**. The information is presented to support research, development, and safety management in scientific and industrial settings. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental methodologies are provided for key analytical procedures.

General Characteristics

Dicumyl peroxide (CAS No. 80-43-3) is a dialkyl peroxide characterized by a peroxide group (-O-O-) bonded to two cumyl groups.^[1] In its solid state, it typically appears as a white to pale yellow crystalline powder or granular solid with a faint, characteristic odor.^{[2][3][4]} This compound is a strong free-radical source, making it highly valuable as a polymerization initiator, catalyst, and vulcanizing agent in the polymer and rubber industries.^{[5][6]}

Quantitative Physicochemical Data

The key physicochemical properties of crystalline **dicumyl peroxide** are summarized in the tables below. These values represent a compilation of data from various technical sources and scientific literature.

Table 1: General and Physical Properties

Property	Value	References
Molecular Formula	C ₁₈ H ₂₂ O ₂	[1][3][6]
Molecular Weight	270.37 g/mol	[1][6][7]
Appearance	White to pale yellow crystalline solid	[1][2][6]
Melting Point	39 - 42 °C (102.2 - 107.6 °F)	[1][2][3][5]
Boiling Point	Decomposes above 70 °C; 130 °C	[2][3][5]
Density	1.02 - 1.56 g/cm ³ at 25 °C	[1][3][5][6]
Vapor Pressure	15.4 mmHg at 38 °C	[3][6][7][8]
Vapor Density	9.3 (vs air)	[3][6][7]
Active Oxygen Content	~5.85 - 5.95%	[1]

Table 2: Solubility Data

Solvent	Solubility	Temperature	References
Water	Insoluble (0.4 - 2 mg/L)	20 - 25 °C	[1] [5] [6] [9]
Alcohols (e.g., Ethanol)	Soluble	Room Temperature	[5] [6]
Esters	Soluble	Room Temperature	[5]
Aromatic Hydrocarbons (e.g., Benzene, Toluene)	Soluble	Room Temperature	[5] [6]
Ethers	Soluble	Room Temperature	[1]
Chloroform	Slightly to Moderately Soluble	Room Temperature	[1] [3] [6]
Acetone	Soluble	Room Temperature	[1] [6]
Vegetable Oils	Soluble	Room Temperature	[3] [5]

Table 3: Thermal Stability and Decomposition

Parameter	Value	References
Self-Accelerating Decomposition Temperature (SADT)	~60 °C	[1]
Half-life ($t_{1/2}$) at 115 °C	~10 hours	[1]
Half-life ($t_{1/2}$) at 135 °C	~1 hour	[1]
Major Decomposition Products	Acetophenone, Dimethylphenylcarbinol, Methane, Ethane	[1] [10]

Experimental Protocols

Detailed methodologies for the characterization of **dicumyl peroxide** are crucial for quality control and research applications. The following sections outline protocols for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Assay and Impurity Profiling

This method is adapted from established ASTM standards for the analysis of **dicumyl peroxide** and its decomposition products.^{[1][2]}

Objective: To determine the purity of **dicumyl peroxide** and quantify its major decomposition products (dimethylbenzyl alcohol and acetophenone).

Apparatus:

- Liquid Chromatograph equipped with a UV detector (254 nm).
- Reversed-phase octadecylsilane (ODS) column.
- Isocratic solvent delivery system.

Reagents:

- Methanol (Chromatographic Grade)
- Acetonitrile (Chromatographic Grade)
- Deionized Water
- **Dicumyl Peroxide**, recrystallized (for standard preparation)
- Dimethylbenzyl alcohol (for standard preparation)
- Acetophenone (for standard preparation)
- Internal Standards (e.g., Dibutyl phthalate, Benzyl alcohol)^[1]

Procedure:

- Standard Preparation:
 - Accurately weigh known amounts of recrystallized **dicumyl peroxide**, dimethylbenzyl alcohol, acetophenone, and the appropriate internal standard.
 - Dissolve in methanol to create stock solutions of known concentrations.
 - Prepare a series of calibration standards by diluting the stock solutions with the mobile phase.
- Sample Preparation (Uncured Polymer):
 - Cryogenically grind the polymer sample to a fine powder.
 - Extract a known weight of the ground sample with methylene chloride for **dicumyl peroxide** and dimethylbenzyl alcohol, or with methanol for acetophenone.[\[1\]](#)
 - For the methylene chloride extract, concentrate the solution and redissolve the residue in methanol.
 - Add a precise amount of the internal standard to the final sample solutions.
 - Filter the solutions through a 0.45- μ m syringe filter before analysis.
- Chromatographic Conditions:
 - Mobile Phase: A mixture of acetonitrile and water (e.g., 85:15 v/v).[\[2\]](#)
 - Flow Rate: Typically 1.0 mL/min.
 - Injection Volume: 10-20 μ L.
 - Detection: UV at 254 nm.
- Analysis:
 - Inject the calibration standards to establish a calibration curve.
 - Inject the prepared sample solutions.

- Identify and quantify the components based on their retention times and peak areas relative to the internal standard.

Thermal Analysis: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

DSC and TGA are employed to investigate the thermal stability and decomposition kinetics of **dicumyl peroxide**.^[1]

Objective: To determine the melting point, heat of decomposition, and decomposition temperature profile of crystalline **dicumyl peroxide**.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Thermogravimetric Analyzer (TGA)
- Aluminum or hermetically sealed sample pans.
- Inert gas supply (e.g., Nitrogen).

Procedure (DSC):

- Sample Preparation: Accurately weigh 1-5 mg of crystalline **dicumyl peroxide** into a sample pan.
- Instrument Setup:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Thermal Program:
 - Equilibrate the sample at a sub-ambient temperature (e.g., 0 °C).

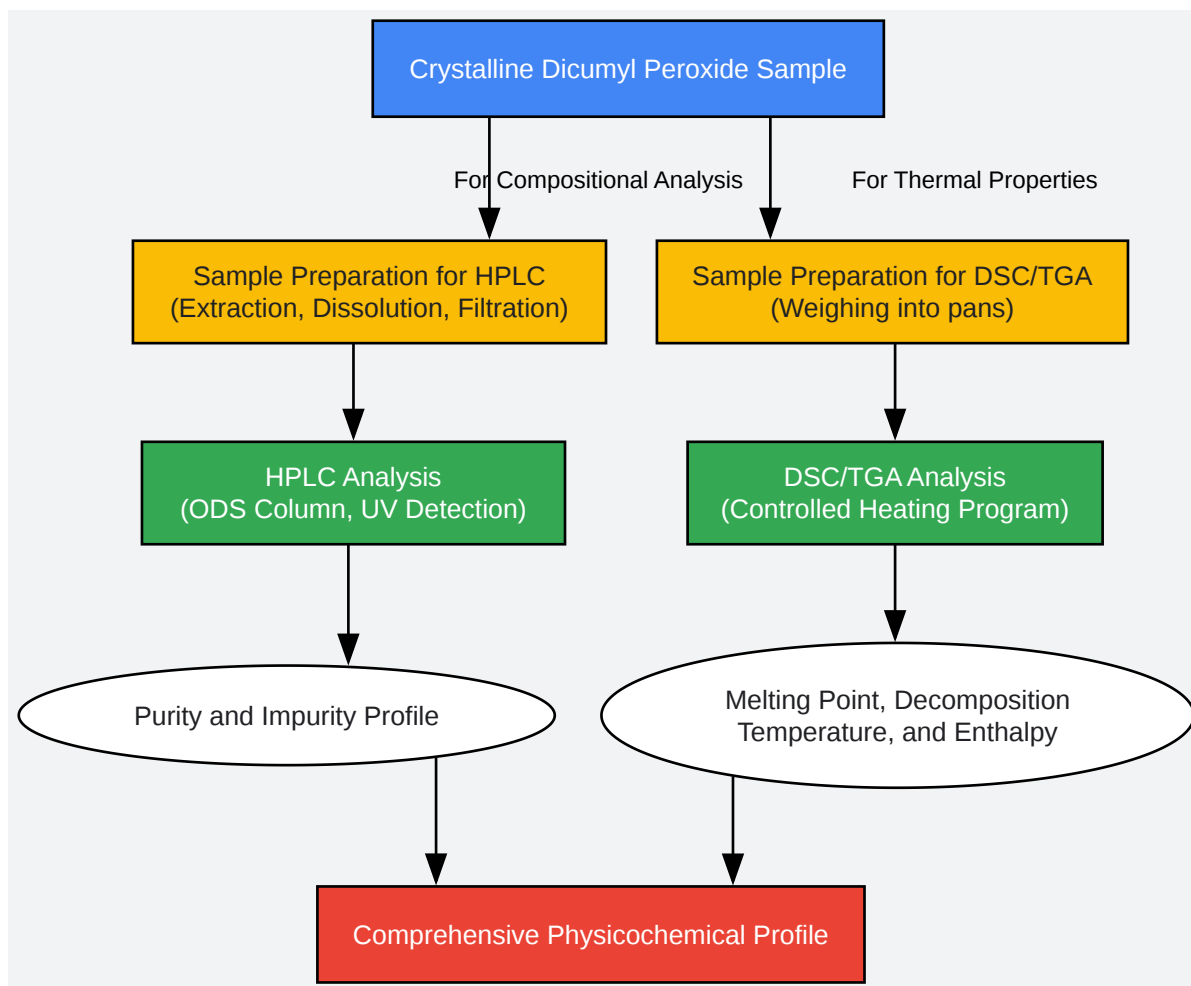
- Heat the sample at a controlled rate (e.g., 10 °C/min) to a temperature beyond its decomposition point (e.g., 250 °C).
- Data Analysis:
 - Determine the melting point from the onset of the endothermic melting peak.
 - Calculate the heat of decomposition from the area of the exothermic decomposition peak.

Procedure (TGA):

- Sample Preparation: Accurately weigh 5-10 mg of crystalline **dicumyl peroxide** into a TGA sample pan.
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas.
- Thermal Program:
 - Heat the sample at a controlled rate (e.g., 10 °C/min) through its decomposition range.
- Data Analysis:
 - Analyze the resulting weight loss curve to determine the onset of decomposition and identify different stages of mass loss.

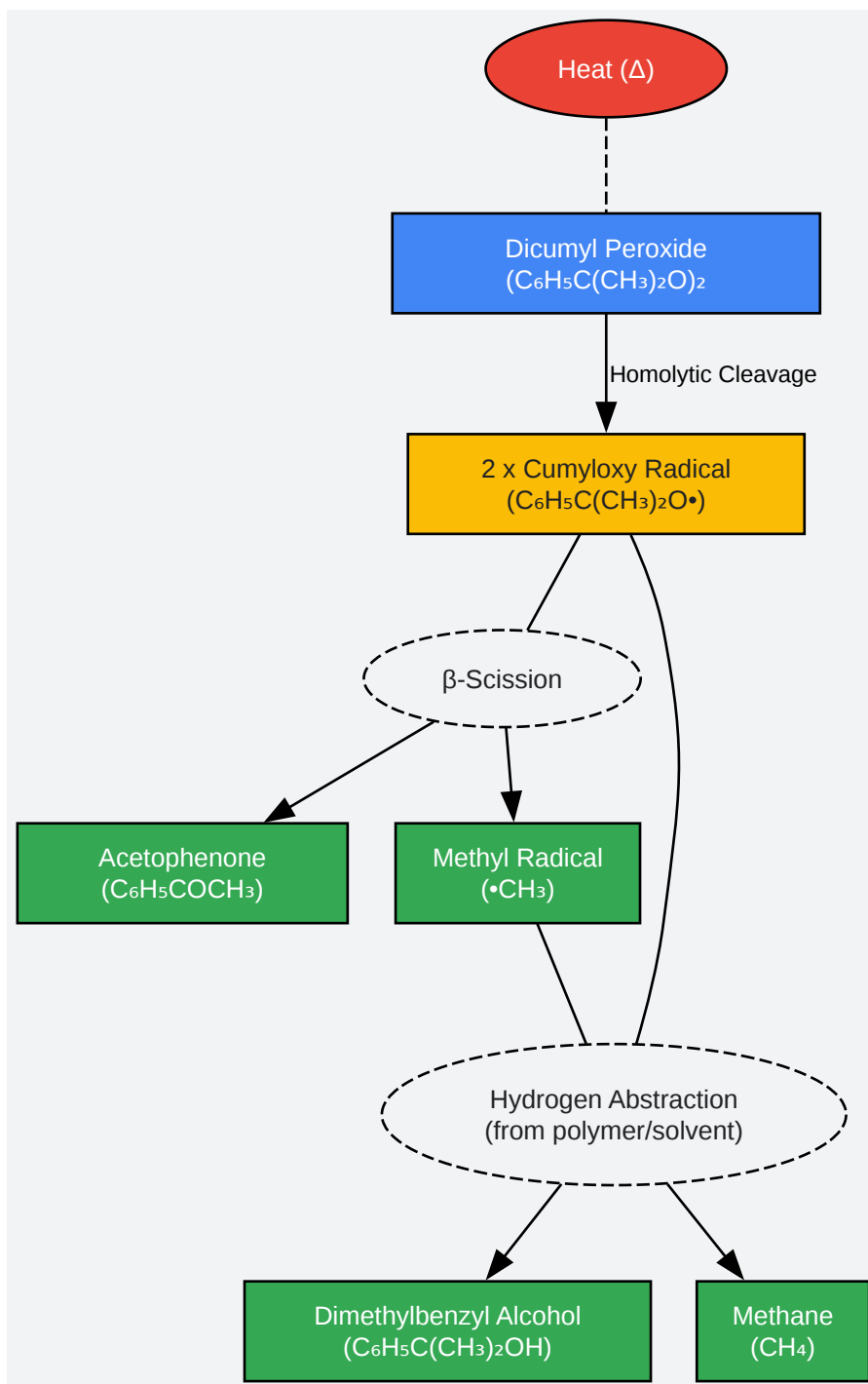
Visualizations

The following diagrams illustrate key conceptual frameworks related to the analysis and properties of **dicumyl peroxide**.



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Analytical workflow for **dicumyl peroxide** characterization.



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Thermal decomposition pathway of **dicumyl peroxide**.

Safety and Handling

Crystalline **dicumyl peroxide** is a flammable solid and a strong oxidizing agent.[1][8] It is stable at room temperature but can undergo self-accelerating decomposition when heated, with

a SADT of approximately 60°C.[1] Decomposition is exothermic and can lead to the rapid buildup of pressure if confined.[1] It should be stored in a cool, well-ventilated area away from heat, sparks, and incompatible materials such as strong acids, bases, and reducing agents.[3] [8] Personal protective equipment, including chemical-resistant gloves and safety goggles, should be worn when handling this compound.[1]

This guide is intended for informational purposes for qualified scientific personnel. Always consult the relevant Safety Data Sheet (SDS) and follow established laboratory safety protocols when handling **dicumyl peroxide**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Crystalline Dicumyl Peroxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199699#physicochemical-properties-of-crystalline-dicumyl-peroxide>]

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